

Application Notes: Immunofluorescence Staining Using Bright Orange Fluorescent Conjugates

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Compound of Interest

Compound Name: *Brilliant Orange*

Cat. No.: *B13756036*

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Introduction

Immunofluorescence (IF) is a powerful technique for visualizing the subcellular localization of specific proteins and other antigens within cells and tissues. This method relies on the use of antibodies conjugated to fluorescent dyes, or fluorophores, which emit light upon excitation at a specific wavelength. The choice of fluorophore is critical for obtaining high-quality, high-resolution images. This application note provides a detailed protocol for immunofluorescence using antibody conjugates of bright orange-emitting fluorophores, with a specific focus on Alexa Fluor™ 555, a commonly used and photostable dye. Additionally, it offers a comparative overview of other popular orange fluorophores and guidance on optimizing your experimental workflow.

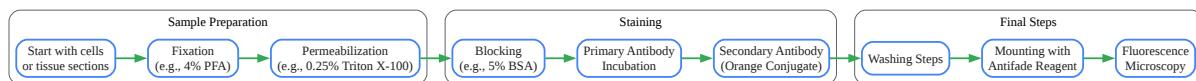
Overview of Common Orange Fluorophores

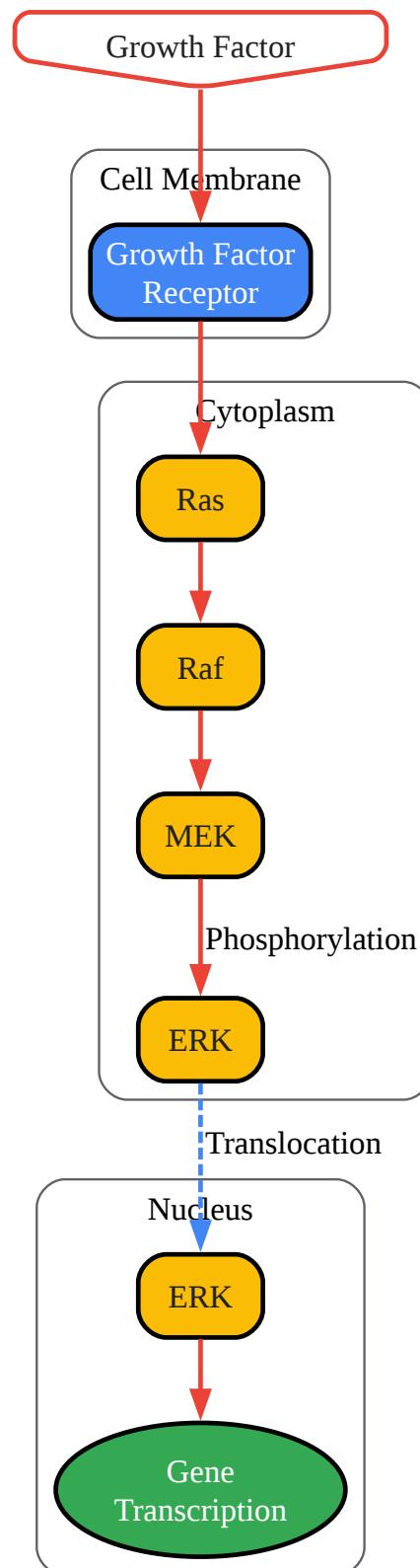
Selecting the appropriate fluorophore is crucial for the success of an immunofluorescence experiment. Factors to consider include the brightness and photostability of the dye, the filter sets available on your fluorescence microscope, and the potential for spectral overlap in multi-color imaging experiments.^[1] Below is a comparison of several widely used orange-emitting fluorophores.

Fluorophore	Excitation Max (nm)	Emission Max (nm)	Relative Brightness	Key Features
Alexa Fluor™ 555	555	565	High	Excellent photostability and pH insensitivity.[2]
Cy®3	550	570	High	Bright and stable, a well-established fluorophore.[3]
Alexa Fluor™ 568	579	603	High	Bright with a slightly red-shifted emission compared to Alexa Fluor 555. [4]
DyLight™ 550	562	576	High	Good photostability and brightness. [5]
TRITC	557	576	Moderate	A traditional, more economical option, but less photostable than modern dyes.
Pacific Orange™	400	551	Moderate	Excitable by a 405 nm violet laser, useful for multiplexing with other fluorophores.[6]

Experimental Workflow for Immunofluorescence

The following diagram outlines the key steps in a typical indirect immunofluorescence protocol. In direct immunofluorescence, the primary antibody is directly conjugated to a fluorophore, eliminating the need for a secondary antibody incubation step.



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